

Application Notes and Protocols for LP99 in High-Throughput Screening Assays

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (2S,3R)-LP99

Cat. No.: B15571067

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Application Notes

Introduction to LP99: A Selective BRD7 and BRD9 Bromodomain Inhibitor

LP99 is a potent and selective chemical probe for the bromodomains of BRD7 and BRD9, components of the human SWI/SNF chromatin-remodeling complexes.^[1] It is crucial to note that the biologically active enantiomer is (2R,3S)-LP99. The enantiomer specified in the topic, **(2S,3R)-LP99**, has been shown to have no detectable binding to BRD9 and serves as an ideal negative control for experiments.^{[2][3]} LP99 was developed from a fragment hit through structure-based design and has demonstrated efficacy in inhibiting the association of BRD7 and BRD9 with acetylated histones both in vitro and in cellular contexts.^{[1][2]}

Mechanism of Action

The bromodomain is a protein domain that recognizes and binds to acetylated lysine residues, a key post-translational modification on histone tails that regulates gene expression. LP99 acts as a competitive inhibitor at the acetyl-lysine binding pocket of the BRD7 and BRD9

bromodomains.[4] By occupying this site, LP99 prevents the recruitment of the SWI/SNF chromatin-remodeling complex to specific gene loci, thereby modulating the transcription of target genes.[1] This inhibition has been shown to play a role in regulating the secretion of pro-inflammatory cytokines, such as IL-6, in cellular models.[3]

Physicochemical and In Vitro Properties of LP99

A summary of the key properties of LP99 is provided below for easy reference in experimental design.

Property	Value	Reference(s)
Molecular Weight	516.05 g/mol	
Formula	C ₂₆ H ₃₀ ClN ₃ O ₄ S	
CAS Number	1808951-93-0	
Solubility	Soluble to 100 mM in DMSO and ethanol	
Storage	Store at -20°C	
Purity	≥98%	
Binding Affinity (K _d for BRD9)	99 nM (ITC)	[4][5]
Binding Affinity (K _d for BRD7)	909 nM (ITC)	[3]
Cellular Activity	Disrupts BRD7/9 binding to chromatin in cells	[4]
Cytotoxicity	Non-toxic in U2OS cells at concentrations <33 μM	[2][5]

High-Throughput Screening (HTS) Assay Considerations

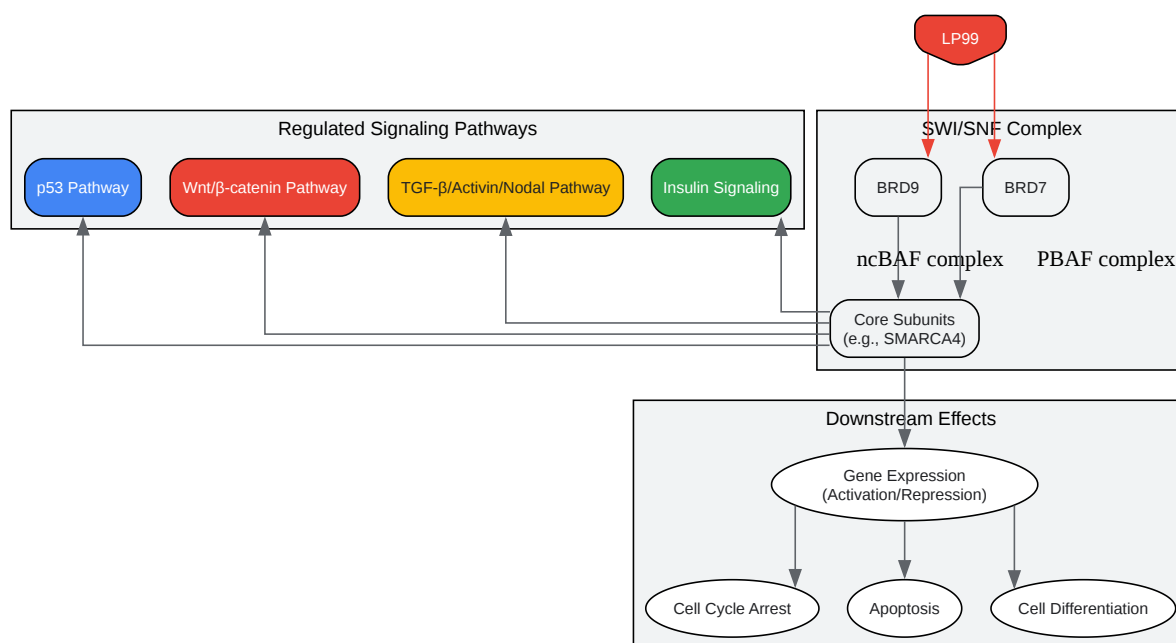
LP99 is well-suited for use in various HTS formats to identify and characterize modulators of BRD7 and BRD9. Key assays include:

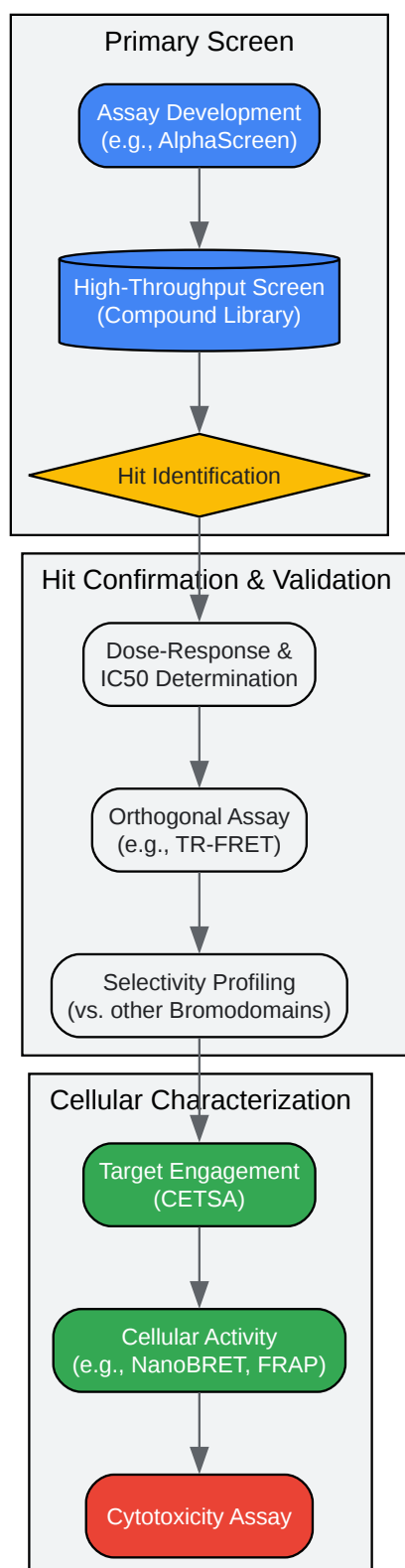
- **Biochemical Assays:** Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) and AlphaScreen® assays are robust platforms for measuring the direct inhibition of the BRD9/7-histone interaction in a high-throughput manner.
- **Cell-Based Assays:** NanoBRET™ (Bioluminescence Resonance Energy Transfer) assays can be employed to quantify the engagement of BRD9/7 by inhibitors within living cells. The Cellular Thermal Shift Assay (CETSA®) provides a method to verify direct target engagement in a cellular environment. Fluorescence Recovery After Photobleaching (FRAP) can be used to assess the mobility of BRD9/7 and its displacement from chromatin by inhibitors.

Signaling Pathways and Experimental Workflows

Signaling Pathways Involving BRD7 and BRD9

BRD7 and BRD9 are integral components of the SWI/SNF chromatin remodeling complex, which plays a critical role in regulating gene expression. This complex influences several key signaling pathways implicated in cancer and other diseases.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. LP99: Discovery and Synthesis of the First Selective BRD7/9 Bromodomain Inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. LP 99 | Bromodomains | Tocris Bioscience [tocris.com]
- 4. LP99 | Structural Genomics Consortium [thesgc.org]
- 5. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols for LP99 in High-Throughput Screening Assays]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15571067/docs#application-notes-and-protocols-for-lp99-in-high-throughput-screening-assays]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)